

5-Benzylamino-1-pentanol safety and hazard information

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Compound of Interest

Compound Name: 5-Benzylamino-1-pentanol

Cat. No.: B182403

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An In-depth Technical Guide to the Safety and Hazards of **5-Benzylamino-1-pentanol**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for qualified professionals and is based on publicly available data. A comprehensive Safety Data Sheet (SDS) for **5-Benzylamino-1-pentanol** was not found in the public domain. All users should consult a complete, manufacturer-provided SDS and conduct their own risk assessment before handling this chemical.

Introduction

5-Benzylamino-1-pentanol (CAS No: 2937-99-7) is an organic compound used as a building block in organic synthesis, particularly in the pharmaceutical and chemical industries. Its bifunctional nature, containing both a secondary amine and a primary alcohol, makes it a versatile intermediate. This guide provides a summary of the known safety and hazard information for this compound, compiled from various chemical databases and supplier information.

Chemical and Physical Properties

The following table summarizes the key physical and chemical properties of **5-Benzylamino-1-pentanol**. This data is essential for understanding its behavior under various laboratory conditions.

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₁₉ NO	[1][2][3]
Molecular Weight	193.29 g/mol	[1][3]
Appearance	Colorless to light orange/yellow clear liquid	[1]
Boiling Point	312.26 °C at 760 mmHg	[2]
Density	0.993 g/cm ³	[2]
Flash Point	100.75 °C	[2]
Refractive Index	1.523	[2]
Vapor Pressure	0 mmHg at 25 °C	[2]
Purity	>98.0%	[1]

Hazard Identification and Classification

Based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **5-Benzylamino-1-pentanol** is classified as a hazardous substance. The primary hazards are related to skin and eye irritation.


GHS Hazard Classification

Hazard Class	Category	GHS Code	Description
Skin Corrosion/Irritation	Category 2	H315	Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319	Causes serious eye irritation

Source: European Chemicals Agency (ECHA) C&L Inventory[3]

GHS Pictograms and Signal Word

- Pictogram:

 alt text

- Signal Word:Warning[3]

Hazard Statements (H-Statements)

- H315: Causes skin irritation.[3]
- H319: Causes serious eye irritation.[3]

Precautionary Statements (P-Statements)

A comprehensive list of precautionary statements is provided by the ECHA. Key statements include:

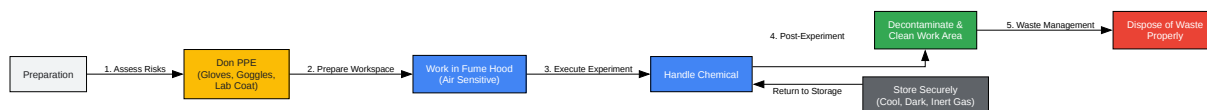
- P264: Wash skin thoroughly after handling.[3]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[3]
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[3]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]
- P332+P313: If skin irritation occurs: Get medical advice/attention.[3]
- P337+P313: If eye irritation persists: Get medical advice/attention.[3]
- P362+P364: Take off contaminated clothing and wash it before reuse.[3]

Handling, Storage, and Emergency Procedures

Due to the lack of a complete SDS, detailed experimental protocols for safety assessments are not available. The following sections provide general guidance based on the known hazards.

Safe Handling Workflow

Proper handling is crucial to minimize exposure and risk. The workflow below outlines the key steps for safely using **5-Benzylamino-1-pentanol** in a laboratory setting.



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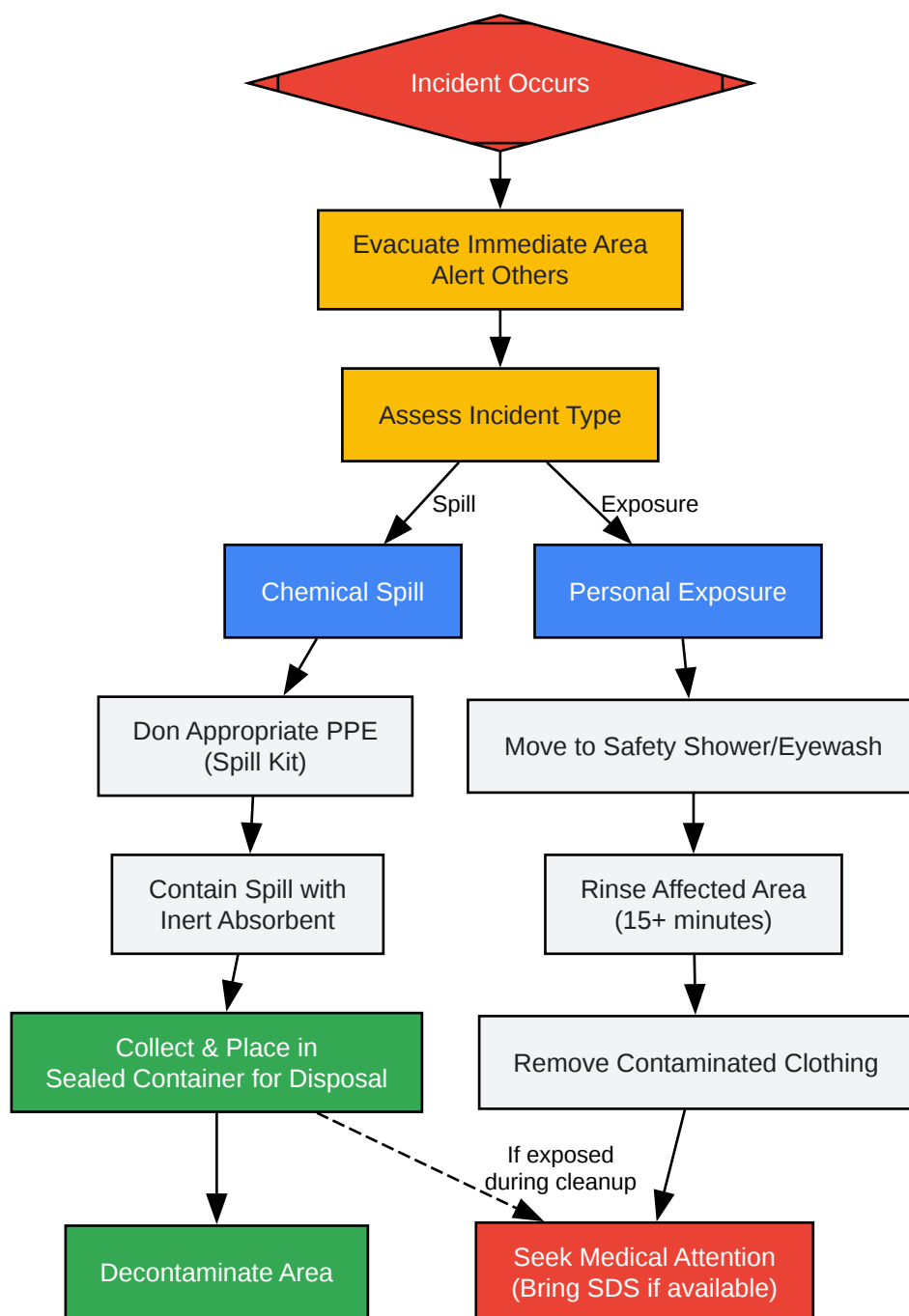
Caption: General workflow for safely handling **5-Benzylamino-1-pentanol**.

Storage Requirements

- Store in a cool, dark place, preferably below 15°C.
- The compound is reported to be air sensitive. It is recommended to store under an inert gas atmosphere (e.g., nitrogen or argon).
- Keep containers tightly closed and in a dry, well-ventilated area.

Emergency Response for Spills and Exposure

In the event of an accidental release or exposure, immediate and appropriate action is critical. The logical flow for responding to such an incident is outlined below.



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Caption: Logical workflow for responding to a chemical spill or exposure incident.

Toxicological Information

No quantitative toxicological data, such as LD50 (median lethal dose) or LC50 (median lethal concentration) values, were found in the publicly available literature for **5-Benzylamino-1-**

pentanol. The primary known toxicological effects are irritation to the skin and eyes upon direct contact.

Conclusion

5-Benzylamino-1-pentanol is a chemical intermediate that must be handled with care. The primary hazards identified are skin and eye irritation. It is also noted to be air-sensitive, requiring specific storage conditions. All personnel should wear appropriate personal protective equipment, including chemical-resistant gloves, safety goggles, and a lab coat, and should handle the material in a well-ventilated fume hood. Due to the limited publicly available safety data, a cautious approach is warranted, and users must consult the full SDS provided by the supplier before commencing any work.

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References

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